

An In-depth Technical Guide to the Solubility of Ethylenediurea in Organic Solvents

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Compound of Interest

Compound Name: Ethylenediurea

Cat. No.: B156026

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Abstract

Ethylenediurea (EDU), a compound of interest for its potential applications in areas such as agriculture and as a building block in chemical synthesis, presents a solubility profile that is critical for its handling, formulation, and application.[1] This technical guide provides a comprehensive overview of the known solubility characteristics of **ethylenediurea** in various organic solvents. Due to a notable scarcity of specific quantitative solubility data in publicly accessible literature, this document outlines a detailed experimental protocol for the systematic determination of EDU's solubility. Furthermore, a theoretical discussion based on the molecule's physicochemical properties is presented to guide solvent selection. This guide is intended to be an essential resource for laboratory professionals requiring practical, actionable information for their research and development activities involving **ethylenediurea**.

Introduction to Ethylenediurea

Ethylenediurea, with the chemical formula $(\text{CH}_2\text{NHCONH}_2)_2$, is a white solid organic compound.[1] Its structure, featuring two urea functional groups linked by an ethylene bridge, imparts a high degree of polarity to the molecule. This polarity is a key determinant of its solubility in different media. Understanding the solubility of **ethylenediurea** is fundamental for a variety of applications, including its use in proteomics research and potentially in the development of new chemical entities.[2]

Physicochemical Properties of Ethylenediurea

A summary of the key physicochemical properties of **ethylenediurea** is provided in Table 1. These properties influence its interactions with different solvents and thus its solubility.

Property	Value	Reference
IUPAC Name	N,N''-(Ethane-1,2-diyl)diurea	[1]
CAS Number	1852-14-8	[1][2]
Molecular Formula	C ₄ H ₁₀ N ₄ O ₂	[1][2]
Molar Mass	146.15 g/mol	[1]
Melting Point	192 °C	[1]
Appearance	White solid	[1]

Solubility of Ethylenediurea: Theoretical Discussion and Qualitative Data

While specific quantitative data on the solubility of **ethylenediurea** in a wide range of organic solvents is not readily available in the literature, its molecular structure allows for a qualitative prediction of its solubility based on the "like dissolves like" principle. The presence of multiple amine and amide groups suggests a strong capacity for hydrogen bonding.

- **Polar Protic Solvents (e.g., Water, Alcohols):** **Ethylenediurea** is expected to have some solubility in polar protic solvents. One study on new **ethylenediurea** derivatives noted that they were poorly soluble in water and alcohols.[3] This suggests that while some interaction is possible due to hydrogen bonding, the overall molecular structure may limit extensive dissolution.
- **Polar Aprotic Solvents (e.g., DMSO, DMF):** The same study on **ethylenediurea** derivatives found them to be highly soluble in Dimethyl Sulfoxide (DMSO).[3] This is consistent with the ability of polar aprotic solvents to accept hydrogen bonds and solvate polar molecules effectively.

- Non-Polar Solvents (e.g., Hexane, Toluene): Due to its highly polar nature, **ethylenediurea** is expected to have very low solubility in non-polar solvents.

This qualitative understanding provides a starting point for solvent selection in experimental settings.

Experimental Determination of Ethylenediurea Solubility

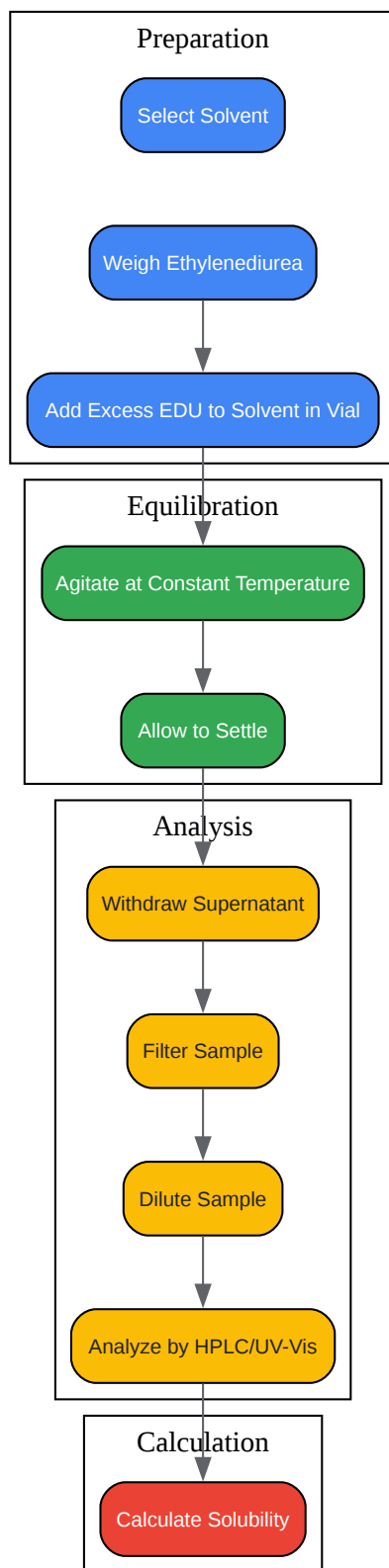
Given the lack of quantitative data, a standardized experimental protocol is essential for researchers to determine the solubility of **ethylenediurea** in solvents relevant to their work. The following section details the isothermal equilibrium method, a common and reliable technique for solubility determination.

Materials and Apparatus

- **Ethylenediurea** (purity > 99%)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.0001 g)
- Vials with screw caps
- Constant temperature shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (e.g., $0.45\ \mu\text{m}$ PTFE)

Experimental Workflow

The logical workflow for the experimental determination of **ethylenediurea** solubility is depicted in the following diagram.



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References

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